

Application Note: Preparation of 2-(3-Hydroxyoxolan-3-yl)acetic acid methyl ester

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Compound of Interest

Compound Name: 2-(3-Hydroxyoxolan-3-yl)acetic acid

CAS No.: 1342003-05-7

Cat. No.: B2376344

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Executive Summary & Strategic Rationale

This guide details the synthesis of **2-(3-Hydroxyoxolan-3-yl)acetic acid** methyl ester, a high-value medicinal chemistry building block. The 3,3-disubstituted tetrahydrofuran scaffold is increasingly prioritized in fragment-based drug discovery (FBDD) due to its ability to impart

character, improve aqueous solubility, and lower lipophilicity (

) compared to carbocyclic analogs.

The protocol utilizes a Reformatsky Reaction, coupling dihydrofuran-3(2H)-one with methyl bromoacetate mediated by activated zinc. Unlike Grignard or Lithium enolate additions, which often suffer from proton transfer side reactions with enolizable ketones, the Reformatsky reagent (organozinc enolate) is chemoselective, tolerating the sensitive ether functionality of the oxolane ring while preventing self-condensation.

Key Performance Indicators (KPIs)

- Target Yield: 65–80%

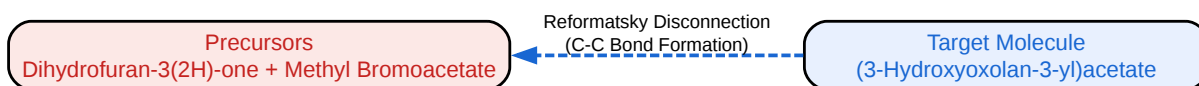
- Purity: >95% (by ¹H NMR/GC-MS)
- Scale: Gram-scale (scalable to kg)
- Critical Control Point: Activation of Zinc dust to ensure initiation.

Retrosynthetic Analysis

The strategic disconnection relies on the formation of the C3–C(

) bond. The target is a

-hydroxy ester, the classical product of a Reformatsky reaction.[1][2][3]



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Figure 1: Retrosynthetic disconnection showing the convergence of the ketone and the -bromoester.

Experimental Protocol

Materials & Reagents

Reagent	MW (g/mol)	Equiv.	Role
Dihydrofuran-3(2H)-one	86.09	1.0	Electrophile (Ketone)
Methyl bromoacetate	152.97	1.2–1.5	Nucleophile Precursor
Zinc Dust	65.38	2.0–3.0	Metal Mediator
Trimethylsilyl chloride (TMSCl)	108.64	0.05	Activator
THF (Anhydrous)	-	Solvent	Medium

Step-by-Step Methodology

Phase 1: Zinc Activation (The "Make-or-Break" Step)

Rationale: Commercial zinc dust is coated with an oxide layer (ZnO) that inhibits reaction initiation. Chemical etching is required to expose the reactive Zn(0) surface.

- Setup: Equip a 3-neck round-bottom flask (RBF) with a reflux condenser, nitrogen inlet, and a pressure-equalizing addition funnel. Flame-dry the apparatus under vacuum and backfill with N_2 .
- Charging: Add Zinc dust (2.0 equiv) to the flask.
- Etching: Suspend Zn in a minimal amount of anhydrous THF. Add TMSCl (0.05 equiv). Stir vigorously at room temperature for 15–30 minutes.
 - Visual Cue: The grey suspension often lightens slightly or becomes more flocculent as the oxide layer is removed.

Phase 2: Reformatsky Reagent Formation & Addition

- Temperature Control: Heat the Zn suspension to a gentle reflux (60–70 °C).
- Initiation: Add approximately 10% of the Methyl bromoacetate solution (in THF) directly to the refluxing Zn.
 - Observation: Look for a sudden exotherm or slight foaming, indicating the formation of the oxidative addition species (Br-Zn-CH₂COOMe). If this does not occur, add a crystal of iodine (I₂) to catalyze initiation.
- Co-Addition: Once initiated, mix the remaining Methyl bromoacetate with the Dihydrofuran-3(2H)-one (1.0 equiv) in the addition funnel.

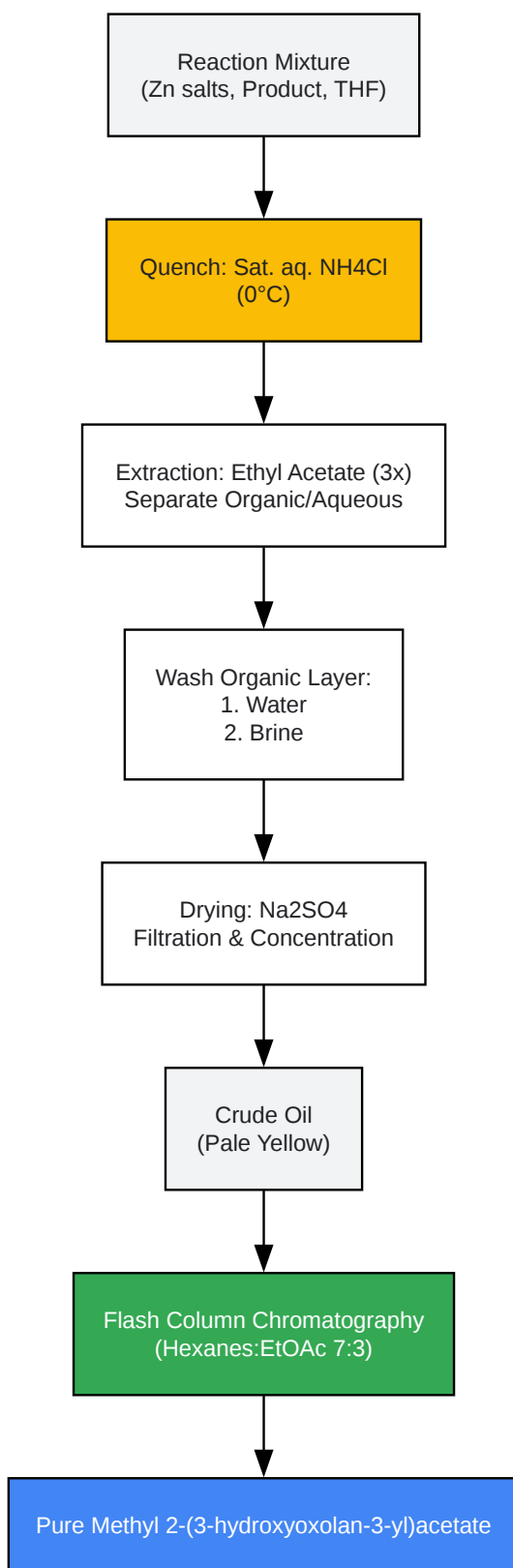
- Controlled Feed: Dropwise add the mixture to the refluxing Zn suspension over 30–45 minutes.
 - Why Co-addition? This maintains a low concentration of the active enolate relative to the ketone, favoring the cross-reaction over enolate homocoupling.

Phase 3: Reaction Completion & Quench

- Digestion: Continue reflux for 2–4 hours. Monitor by TLC (visualize with KMnO₄ or Vanillin stain; the product is a tertiary alcohol and stains distinctively).
- Quench: Cool the mixture to

in an ice bath. Carefully quench with saturated aqueous Ammonium Chloride (NH₄Cl).
 - Caution: Do not use strong acid (HCl) initially, as the tertiary alcohol product is prone to acid-catalyzed dehydration (elimination) to form the endocyclic alkene.

Workup & Purification Flowchart[4]



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Figure 2: Workup and purification workflow designed to minimize product dehydration.

Analytical Characterization

The product is a racemate. The following data is representative of the expected signals for the 3-substituted oxolane core.

- ¹H NMR (400 MHz, CDCl₃)

):

- 3.85–4.05 (m, 4H, Ring protons).
- 3.72 (s, 3H,).
- 3.65 (s, 1H, , exchangeable).
- 2.65 (d, Hz, 1H, diastereotopic -proton).
- 2.58 (d, Hz, 1H, diastereotopic -proton).
- 2.10–2.25 (m, 1H, Ring).
- 1.90–2.05 (m, 1H, Ring).

- ¹³C NMR (100 MHz, CDCl₃)

):

- 172.5 (Ester
).
- 78.5 (Quaternary
).
- 74.2 (Ring
).
- 67.8 (Ring
).
- 51.9 (Methoxy
).
- 44.1 (
).
- 36.5 (Ring
).

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
No Reaction Initiation	Zinc oxide coating intact.	Add a crystal of Iodine () or 1,2-dibromoethane. Sonicate the Zn/THF mixture before heating.
Low Yield	Enolization of ketone (rare with Zn) or moisture.	Ensure strict anhydrous conditions. Increase Zn equivalents to 3.[3]0.
Dehydration Product	Acidic workup too harsh.	Use NH Cl instead of HCl. Keep rotary evaporator bath .
Gel Formation	Zinc salts precipitating.	Wash the filter cake thoroughly with EtOAc during filtration. Use Rochelle's salt (Potassium Sodium Tartrate) in the aqueous wash to solubilize Zn.

Safety & Handling

- Methyl Bromoacetate: A potent lachrymator and alkylating agent. Handle strictly in a fume hood. In case of spill, neutralize with aqueous ammonia or dilute amine solution.
- Exotherm: The initiation of the Reformatsky reaction can be sudden. Have an ice bath ready during the addition phase.
- Waste Disposal: Zinc residues are heavy metals and must be disposed of in the solid hazardous waste stream, not the trash.

References

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